

CAS number and molecular formula of Calcium picrate.

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Compound of Interest

Compound Name: Calcium picrate

Cat. No.: B104147

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An In-depth Technical Guide to Calcium Picrate

This guide provides a comprehensive overview of **calcium picrate**, intended for researchers, scientists, and professionals in chemical and materials science. It covers the compound's fundamental properties, detailed synthesis protocols, and analytical methodologies. While the picrate anion is of interest in various chemical fields, it is crucial to note that **calcium picrate** is primarily studied in the context of coordination chemistry and as an energetic material. Its application in drug development and pharmacology is not well-documented in scientific literature.

Chemical and Physical Properties

Calcium picrate, also known as calcium bis(2,4,6-trinitrophenolate), is the calcium salt of picric acid. Its properties are summarized below.

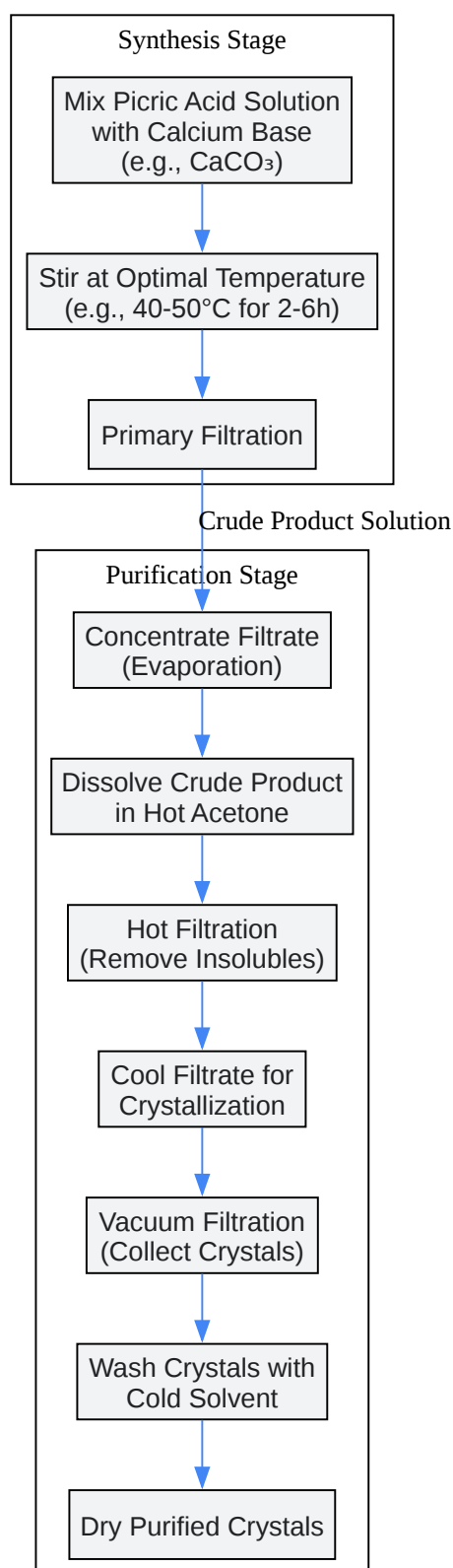
Property	Value	Citation(s)
CAS Number	16824-78-5	[1][2][3]
Molecular Formula	C ₁₂ H ₄ CaN ₆ O ₁₄	[2]
Molecular Weight	496.27 g/mol	[2][3]
Synonyms	Calcium dipicrate, Calcareo picrata, Picric acid calcium salt	[1][2]
Appearance	Yellowish crystals	[4]
Hydration	Exists in hydrated forms, with stable phase having ~4.8 H ₂ O molecules	[4]

Synthesis and Purification

The most common methods for synthesizing **calcium picrate** involve the reaction of picric acid with a suitable calcium base, such as calcium hydroxide or calcium carbonate.[5] The choice of method affects reaction time, yield, and purity.[5]

Parameter	Calcium Hydroxide Method	Calcium Carbonate Method	Citation(s)
Reaction Time	~2 hours	4–6 hours	[5]
Yield	85–90%	75–80%	[5]
Purity	>98%	95–97%	[5]
Optimal Temp.	Not specified	40–50°C	[5]

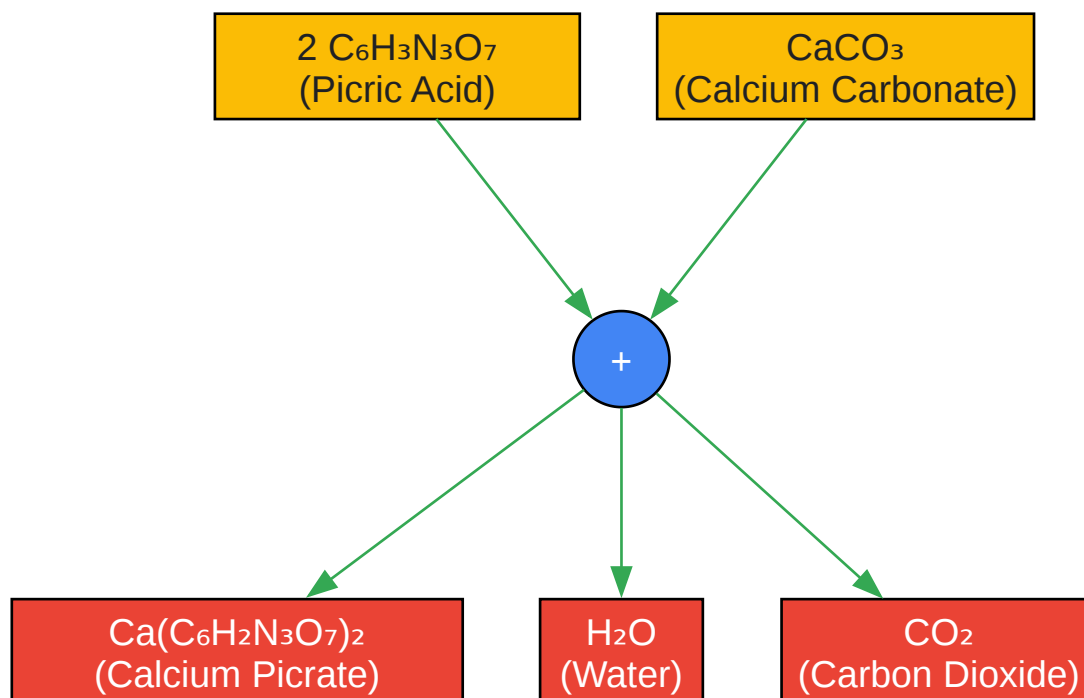
The general workflow for synthesis and purification is outlined below.



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Diagram 1: General workflow for the synthesis and purification of **calcium picrate**.

The logical relationship between reactants and products in the calcium carbonate method is illustrated below.



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